

Technical Guide: Physicochemical Characterization of 2-Bromo-4,5-dimethoxybenzoic Acid

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Compound of Interest

Compound Name: 2-Bromo-4,5-dimethoxybenzoic acid

Cat. No.: B014678

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of a key physicochemical property of **2-Bromo-4,5-dimethoxybenzoic acid**: its melting point. Accurate determination of the melting point is fundamental for the identification, purity assessment, and quality control of this compound in research and development settings. **2-Bromo-4,5-dimethoxybenzoic acid** serves as a valuable intermediate in the synthesis of various flavonoids and has been investigated for its potential as an anticancer agent.^{[1][2]}

Quantitative Data Summary

The melting point of **2-Bromo-4,5-dimethoxybenzoic acid** has been reported in various sources, with slight variations. These values are summarized below for comparative analysis. The discrepancies may arise from different experimental conditions or the purity of the sample tested.

| Parameter | Reported Value (°C) | Source |
|-------------------------------|---------------------|-----------------------------------|
| Melting Point | 188-190 | ChemicalBook[3], Sigma-Aldrich[4] |
| Melting Point | 186 | Lab Pro Inc[5] |
| Melting Point (decomposition) | 169-173 | Sigma-Aldrich[4] |

Experimental Protocol: Melting Point Determination

The following protocol outlines a standard method for determining the melting point of **2-Bromo-4,5-dimethoxybenzoic acid** using the capillary method. This is a widely used and accessible technique for thermal analysis in most laboratory settings.[6]

Materials and Apparatus:

- **2-Bromo-4,5-dimethoxybenzoic acid** sample
- Capillary tubes (one end sealed)
- Melting point apparatus (e.g., digital melting point device or Thiele tube with heating oil)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation:
 - Place a small amount of **2-Bromo-4,5-dimethoxybenzoic acid** on a clean, dry surface.
 - If necessary, finely powder the sample using a mortar and pestle to ensure uniform packing.
- Capillary Tube Packing:

- Invert the open end of a capillary tube into the powdered sample.
- Gently tap the sealed end of the tube on a hard surface to pack the sample into the bottom.
- Continue this process until the sample is packed to a height of 2-3 mm.
- Apparatus Setup:
 - Insert the packed capillary tube into the sample holder of the melting point apparatus.
 - Ensure the thermometer is correctly positioned to accurately measure the temperature of the sample.
- Melting Point Measurement:
 - Begin heating the apparatus at a slow, controlled rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
 - Carefully observe the sample.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Record the temperature at which the entire sample has completely melted (the completion of melting). The range between these two temperatures is the melting point range.
- Data Analysis:
 - Repeat the measurement with at least two more samples to ensure reproducibility.
 - The average of the determined melting point ranges should be reported as the final value.

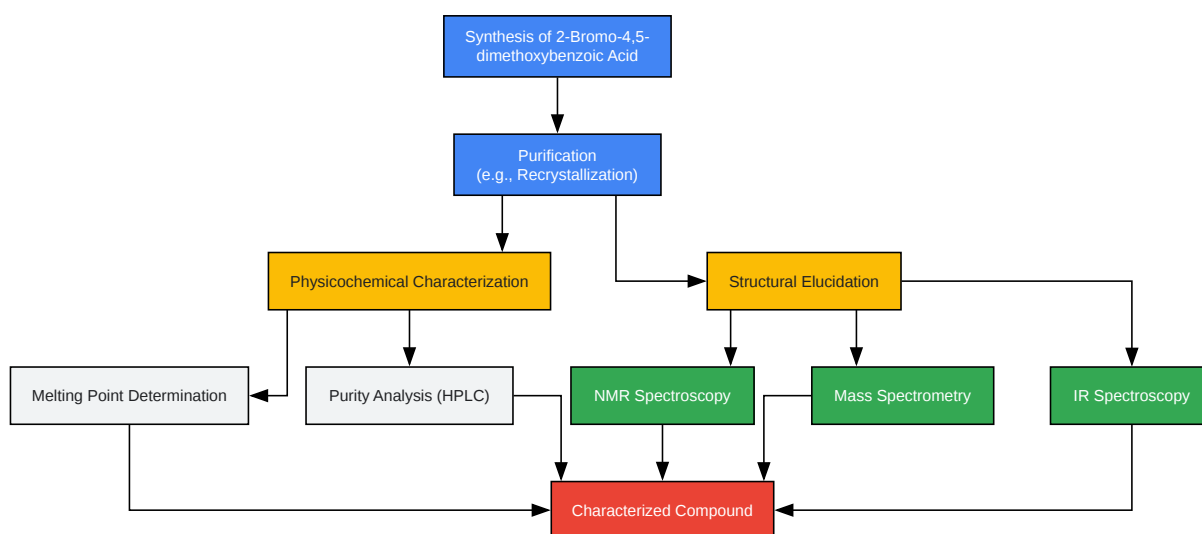
Precautions:

- Ensure the sample is completely dry, as moisture can depress the melting point.
- The rate of heating should be slow near the melting point to ensure thermal equilibrium between the sample, heating block, and thermometer.

- Proper packing of the capillary tube is crucial for accurate results.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the characterization of a synthesized chemical compound like **2-Bromo-4,5-dimethoxybenzoic acid**, starting from synthesis and purification through to physicochemical and structural analysis.



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- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of 2-Bromo-4,5-dimethoxybenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014678#2-bromo-4-5-dimethoxybenzoic-acid-melting-point]

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